

Comparative Overview: Key Characteristics

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Lucidin

CAS No.: 478-08-0

Cat. No.: S533740

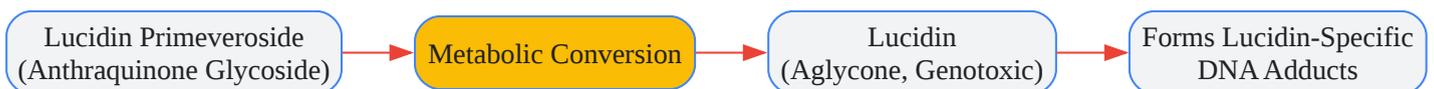
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Feature	Lucidin Primeveroside	Ruberythric Acid
IUPAC Name	1-hydroxy-2-(hydroxymethyl)-3-[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-[[[(2S,3R,4S,5R)-3,4,5-trihydroxyoxan-2-yl]oxymethyl]oxan-2-yl]oxyanthracene-9,10-dione [1] [2]	Information not available in search results
CAS Number	29706-59-0 [3] [1] [2]	Information not available in search results
Molecular Formula	C ₂₆ H ₂₈ O ₁₄ [3] [1] [2]	Information not available in search results
Molecular Weight	564.49 g/mol [3] [2]	Information not available in search results
Chemical Structure	Anthraquinone glycoside [4]	Anthraquinone glycoside (Alizarin glycoside) [5]
Natural Source	Madder root (<i>Rubia tinctorum</i> L.) [3] [6] [4], <i>Rubia cordifolia</i> [5], <i>Rhynchotechum vestitum</i> [7]	Madder root (<i>Rubia tinctorum</i> L.) [6] [5]
Appearance	Light yellow to yellow solid [3] [2]	Golden yellow [5]

Feature	Lucidin Primeveroside	Ruberythric Acid
Glycoside Type	Primeveroside (a disaccharide) [3]	Information not available in search results
Aglycone	Lucidin [3]	Alizarin [5]
Key Biological & Research Findings	Can be metabolically converted to Lucidin , a genotoxic compound that forms DNA adducts [3] [1] [2]. Reported to be carcinogenic in rats [1]. Shows antifeedant activity and potential anti-diabetic effects [1].	Major coloring agent in madder root, hydrolyzed to the aglycone Alizarin [5]. Alizarin has documented pharmacological effects (anti-inflammatory, antioxidant, anticancer, etc.) [5].

Metabolic Pathway and Safety Consideration for Lucidin Primeveroside

A critical finding for researchers is the metabolic conversion of **Lucidin** Primeveroside into a genotoxic compound. The pathway can be summarized as follows:



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This pathway highlights a significant safety concern associated with **Lucidin** Primeveroside, which is not reported for Ruberythric Acid. This is a crucial differentiator for drug development professionals assessing compound risk [3] [1] [2].

Key Takeaways for Researchers

- **Shared Role as Precursors:** Both compounds are glycosides stored in the madder root, serving as the primary storage forms for their respective aglycones (**Lucidin** and Alizarin). The bioactive aglycones are released upon hydrolysis [3] [5].

- **Divergent Safety Profiles:** The most critical difference lies in their safety. **Lucidin** Primeveroside is a direct precursor to a **genotoxic molecule (Lucidin)**, raising significant red flags for its therapeutic use [3] [1]. In contrast, the aglycone of Ruberythric Acid, Alizarin, is associated with various pharmacological benefits without reported genotoxicity in the provided sources [5].
- **Research Applications:** Both compounds are of interest in the study of historical textiles, as their presence and ratio can help identify the specific species of madder used and the dyeing techniques employed [6] [8].

How to Proceed with Your Research

The search results indicate that detailed, direct comparative studies on the pharmacological performance of these two compounds are limited. To build a more comprehensive guide, you may need to:

- **Consult Specialized Databases:** Deepen your literature search using scientific databases like SciFinder, Reaxys, or PubMed to find head-to-head experimental studies.
- **Investigate the Aglycones:** Much more data is available on the aglycones **Lucidin** and **Alizarin**. Comparing the biological activities and toxicities of these core structures will provide strong indirect evidence for the potential of their parent glycosides.
- **Focus on Mechanism of Action:** Research the specific signaling pathways and molecular targets of Alizarin to contrast with the known DNA-damaging mechanism of **Lucidin**.

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References

1. Lucidin 3-O-primeveroside | CAS:29706-59-0 [biocrick.com]
2. Lucidin primeveroside (Lucidin 3-O- β -primeveroside) [invivochem.com]
3. Lucidin 3-O- β -primeveroside [medchemexpress.com]
4. Isolation and extraction of lucidin primeveroside from ... [pubmed.ncbi.nlm.nih.gov]
5. Anthraquinone Production from Cell and Organ Cultures of ... [pmc.ncbi.nlm.nih.gov]

6. Isolation and extraction of lucidin primeveroside from ... [sciencedirect.com]
7. Anthraquinone glycosides from rhynchotechum VESTITUM [sciencedirect.com]
8. Development of a Combined Protein and Dye Extraction ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Comparative Overview: Key Characteristics]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b533740#lucidin-primeveroside-vs-ruberythric-acid>]

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